

Physical & Chemical Properties of Glycyl-DL-serine

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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Property	Value
CAS Number	687-38-7 [1] [2]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₄ [1]
Molecular Weight	162.144 g/mol [1]
Density	1.4±0.1 g/cm ³ [1]
Melting Point	7 °C (lit.) [1]
Boiling Point	513.0±50.0 °C at 760 mmHg [1]
Flash Point	264.1±30.1 °C [1]
Storage Condition	-20°C [1]

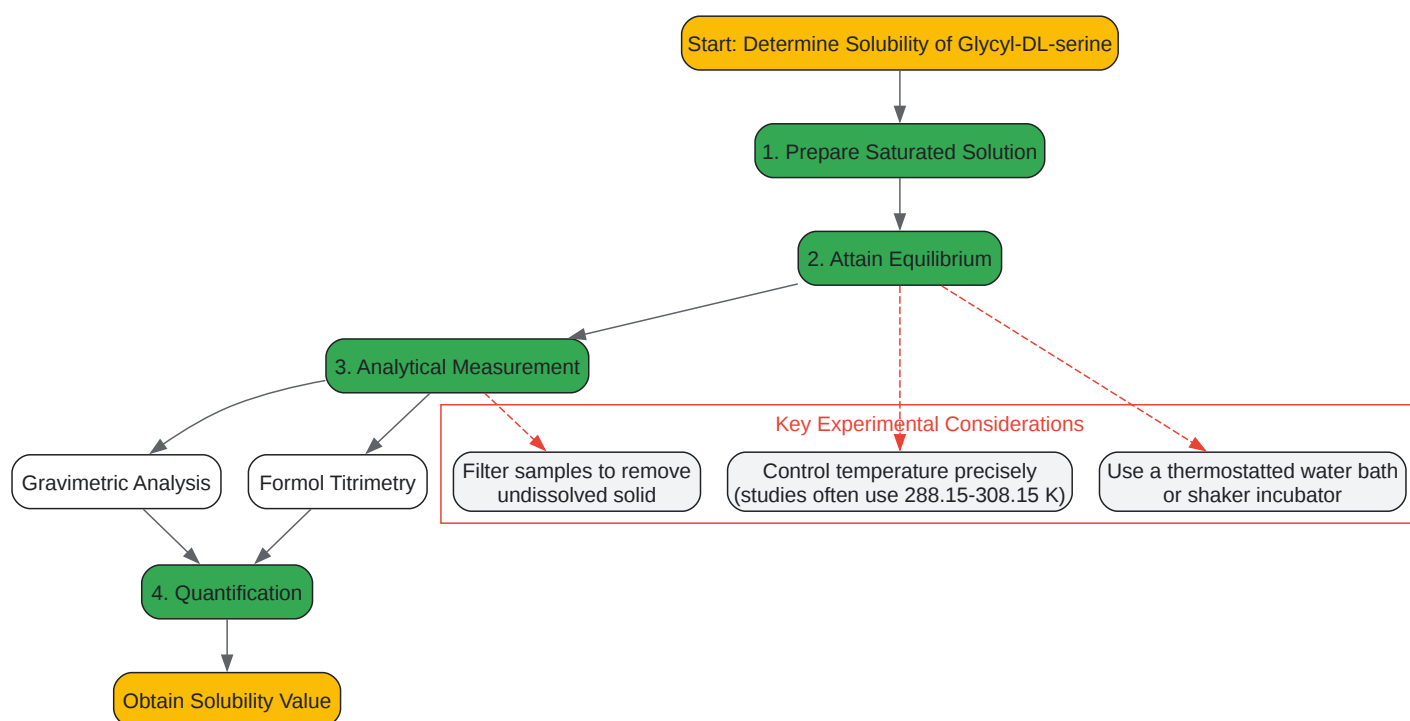
Insights on Solubility from Related Research

While the solubility of **Glycyl-DL-serine** itself is not reported, the search results provide context on how the solubility of similar compounds is studied.

- **Focus on Amino Acids and Dipeptides:** Research often investigates the solubility of fundamental amino acids like **glycine** [3] and **dl-serine** [4], as well as dipeptides like **glycyl-dl-serine** [5] [6]. These studies are crucial for understanding processes in biochemistry and pharmaceutical development [3] [4] [6].
- **Common Measurement Technique:** A frequently used method for determining amino acid solubility is 'analytical formol titrimetry' [4]. This technique involves titrating the amino group of the compound in the presence of formaldehyde, which allows for accurate quantification in aqueous solutions.
- **Thermodynamic Properties:** Several studies have measured the **partial molar volumes** and other thermodynamic properties of **glycyl-dl-serine** in aqueous solution [5] [6]. This data is essential for understanding the molecule's interactions with water and its solvation behavior, which are directly related to its solubility.

Proposed Experimental Workflow for Solubility Determination

Given the lack of direct data, here is a logical workflow you could follow to determine the water solubility of **Glycyl-DL-serine** experimentally, based on the methodologies identified.



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*Experimental workflow for determining **Glycyl-DL-serine** solubility, highlighting key methodological considerations.*

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References

1. H-Gly- DL -Ser-OH | CAS#:687-38-7 | Chemsrsc [chemsrc.com]
2. Gly-Ser | C5H10N2O4 [chemspider.com]
3. (PDF) Solubility Data of Glycine in Water and Justification of Literature Results [academia.edu]
4. Study of the Solubility and Transfer Thermodynamics of... [link.springer.com]
5. Thermodynamic properties of peptide solutions 4. Partial molar... [scispace.com]
6. Thermodynamic properties of peptide solutions 5. Partial molar volumes of glycyglycine, glycyl-dl-leucine, and glycyl-dl-serine at 308.15 and 318.15 K - ScienceDirect [sciencedirect.com]

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